

A Technical Guide to Sourcing and Utilizing 1-Naphthoic Acid-d7 in Research

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Compound of Interest

Compound Name: 1-Naphthoic Acid-d7

Cat. No.: B562228

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on sourcing **1-Naphthoic Acid-d7** for research purposes. It is designed to assist researchers, scientists, and drug development professionals in acquiring this stable isotope-labeled compound and understanding its primary application. This document outlines key suppliers, provides detailed specifications, and presents a typical experimental workflow for its use as an internal standard in quantitative analysis.

Introduction to 1-Naphthoic Acid-d7

1-Naphthoic Acid-d7 is a deuterated form of 1-Naphthoic acid, a metabolite of 1-Naphtaldehyde.^[1] As a stable isotope-labeled compound, its primary utility in a research setting is as an internal standard for analytical chemistry, particularly in techniques such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). The incorporation of seven deuterium atoms results in a distinct mass shift from its unlabeled counterpart, allowing for precise and accurate quantification of the target analyte in complex biological matrices.

Sourcing 1-Naphthoic Acid-d7

Several reputable chemical suppliers provide **1-Naphthoic Acid-d7** for research and development purposes. The selection of a supplier may depend on factors such as availability,

required purity, documentation provided (e.g., Certificate of Analysis), and geographical location. Below is a summary of key suppliers and their product specifications.

Supplier and Product Information

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity/Grade	Additional Information
Santa Cruz Biotechnology, Inc.	1-Naphthoic Acid-d7	634179-80-9	<chem>C11HD7O2</chem>	179.22	Research Grade	For Research Use Only. [2] [3]
Toronto Research Chemicals (LGC Standards)	1-Naphthoic Acid-d7	634179-80-9	<chem>C112H7HO2</chem>	179.22	Not specified	Unlabelled CAS: 86-55-5. [4]
US Biological	1-Naphthoic Acid-d7	634179-80-9	<chem>C11HD7O2</chem>	Not specified	Highly Purified	Long-term storage at -20°C. [2]

Note: It is crucial to refer to the lot-specific Certificate of Analysis provided by the supplier for precise data.

Key Technical Specifications

- CAS Number: 634179-80-9
- Molecular Formula: C11HD7O2
- Molecular Weight: 179.22 g/mol
- Synonyms: Naphthalene-1-carboxylic acid-d7

- Storage: Long-term storage is recommended at -20°C. May be stored at room temperature for short periods.
- Solubility: Soluble in Chloroform, DMF, Ethyl Acetate, and Methanol.

Experimental Application: Use as an Internal Standard in LC-MS/MS Analysis

The most prominent application of **1-Naphthoic Acid-d7** is as an internal standard in quantitative analytical methods. The following section details a general experimental protocol for the quantification of a target analyte (in this instance, non-deuterated 1-Naphthoic acid or a structurally similar compound) in a biological matrix using LC-MS/MS.

Experimental Protocol: Quantitative Analysis using a Deuterated Internal Standard

1. Preparation of Stock Solutions:

- Analyte Stock Solution: Prepare a stock solution of the non-deuterated analyte (e.g., 1-Naphthoic acid) in a suitable solvent (e.g., methanol) at a concentration of 1 mg/mL.
- Internal Standard (IS) Stock Solution: Prepare a stock solution of **1-Naphthoic Acid-d7** in the same solvent at a concentration of 1 mg/mL.

2. Preparation of Calibration Standards and Quality Controls (QCs):

- Prepare a series of calibration standards by spiking a blank biological matrix (e.g., plasma, urine) with known concentrations of the analyte stock solution.
- To each calibration standard and QC sample, add a fixed concentration of the **1-Naphthoic Acid-d7** internal standard. The final concentration of the IS should be consistent across all samples.

3. Sample Preparation (Protein Precipitation):

- To 100 µL of each calibration standard, QC, and unknown sample, add 300 µL of a protein precipitation solvent (e.g., acetonitrile) containing the **1-Naphthoic Acid-d7** internal standard.
- Vortex the samples for 1 minute to ensure thorough mixing and protein precipitation.

- Centrifuge the samples at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

4. LC-MS/MS Analysis:

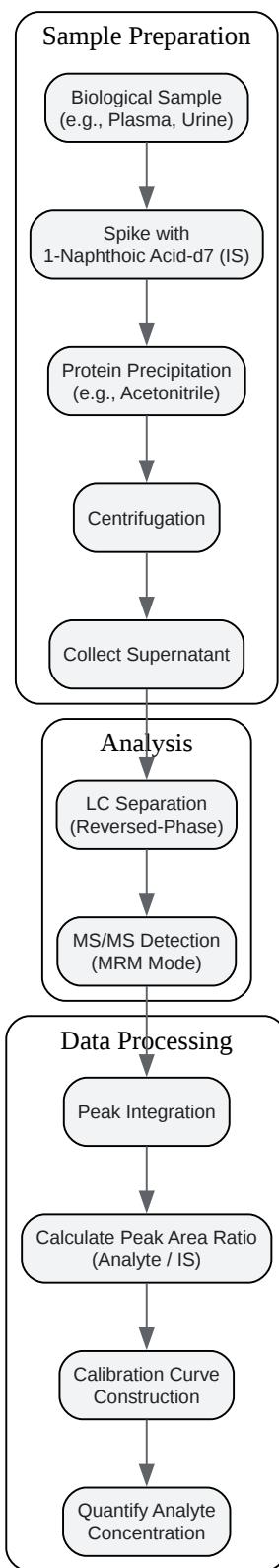
- Liquid Chromatography (LC):
- Column: A suitable reversed-phase column (e.g., C18) is typically used.
- Mobile Phase: A gradient elution with a mobile phase consisting of an aqueous component (e.g., water with 0.1% formic acid) and an organic component (e.g., acetonitrile with 0.1% formic acid).
- Flow Rate: A typical flow rate would be between 0.3 and 0.6 mL/min.
- Injection Volume: 5-10 μ L.
- Mass Spectrometry (MS/MS):
- Ionization Mode: Electrospray ionization (ESI) in either positive or negative ion mode, depending on the analyte's properties. For carboxylic acids, negative ion mode is often preferred.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions for both the analyte and the internal standard are monitored.

5. Data Analysis:

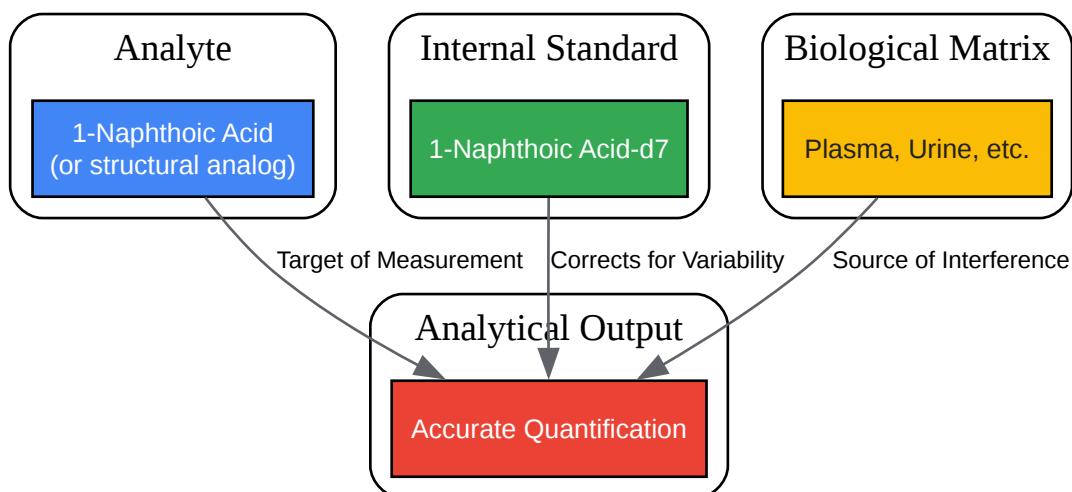
- The peak area of the analyte is normalized to the peak area of the internal standard (**1-Naphthoic Acid-d7**) for each sample.
- A calibration curve is constructed by plotting the peak area ratio (analyte/IS) against the nominal concentration of the calibration standards.
- The concentration of the analyte in the unknown samples is determined by interpolating their peak area ratios from the calibration curve.

Diagrams and Visualizations

To further elucidate the experimental workflow, the following diagrams are provided.

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Caption: Experimental workflow for quantitative analysis using **1-Naphthoic Acid-d7**.



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Caption: Logical relationship of components in the quantitative assay.

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